

# Chemical structure and properties of Penicillin V benzathine

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## Compound of Interest

Compound Name: Penicillin V benzathine

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## Penicillin V Benzathine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and mechanism of action of **Penicillin V benzathine**. It includes detailed experimental protocols for its analysis and visualization of its mode of action, designed to be a valuable resource for professionals in the field of drug development and research.

## Chemical Structure and Identity

**Penicillin V benzathine** is an antibiotic salt formed from two molecules of phenoxymethylpenicillin (Penicillin V) and one molecule of N,N'-dibenzylethylenediamine (benzathine).<sup>[1][2][3]</sup> This formulation provides a long-acting preparation of Penicillin V, as the benzathine component slows the release of the active penicillin molecule.

The chemical structure of **Penicillin V benzathine** is a complex of these two components, with the chemical formula  $(C_{16}H_{18}N_2O_5S)_2 \cdot C_{16}H_{20}N_2$ .<sup>[4]</sup>

Systematic Name: (2S,5R,6R)-3,3-Dimethyl-7-oxo-6-(2-phenoxyacetamido)-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid compound with N,N'-dibenzylethylenediamine (2:1).<sup>[5][6]</sup>

CAS Registry Number: 5928-84-7[4]

## Physicochemical Properties

A summary of the key physicochemical properties of **Penicillin V benzathine** is presented in the table below. This data is essential for formulation development, stability studies, and quality control.

Property	Value	Reference
Molecular Formula	C <sub>48</sub> H <sub>56</sub> N <sub>6</sub> O <sub>10</sub> S <sub>2</sub>	[2][7][8][9][10]
Molecular Weight	941.12 g/mol	[4][8][11]
Appearance	White crystalline powder	[12]
Melting Point	Decomposes at 120-128 °C	[12]
Solubility	In water at pH 1.8 (acidified with HCl) = 25 mg/100 ml. Soluble in polar organic solvents. Practically insoluble in vegetable oils and liquid petrolatum.	[4][12]
pH (in suspension)	4.0 - 6.5 (in a suspension of approx. 30 mg/mL)	[5]
Water Content	5.0% - 8.0%	[5]

## Mechanism of Action

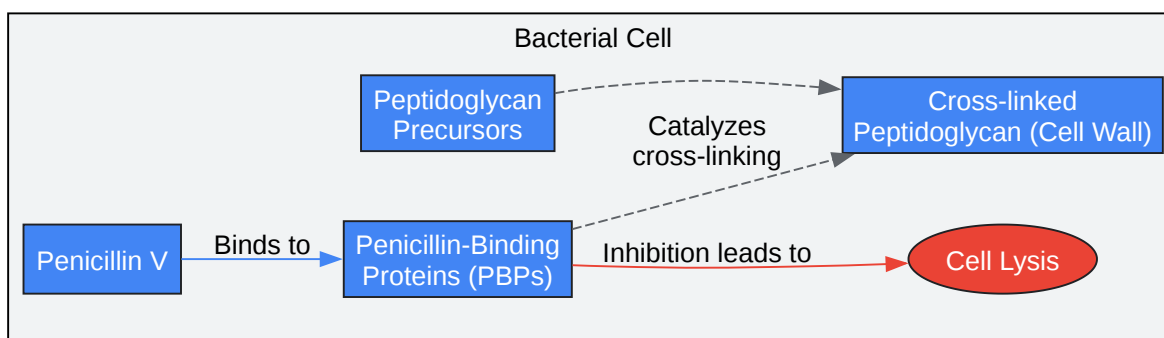
Penicillin V, the active component of **Penicillin V benzathine**, exerts its bactericidal effect by inhibiting the final step of peptidoglycan synthesis in the bacterial cell wall.[4][7][11][13]

Peptidoglycan provides structural integrity to the bacterial cell wall, and its disruption leads to cell lysis and death.

The key steps in the mechanism of action are:

- Binding to Penicillin-Binding Proteins (PBPs): Penicillin V binds to and inactivates PBPs, which are bacterial enzymes essential for the cross-linking of peptidoglycan strands.[5][7][13]
- Inhibition of Transpeptidation: This binding prevents the transpeptidation reaction, the formation of peptide cross-links that give the peptidoglycan its strength.[4]
- Cell Wall Weakening and Lysis: The inhibition of peptidoglycan synthesis leads to a weakened cell wall that can no longer withstand the internal osmotic pressure, resulting in cell lysis and bacterial death.[4][13]

The following diagram illustrates the signaling pathway of Penicillin V's mechanism of action.



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Mechanism of action of Penicillin V.

## Stability and Degradation

Penicillin V is known to be relatively stable in acidic conditions, which allows for its oral administration.[4] However, it is susceptible to degradation through hydrolysis of the  $\beta$ -lactam ring, especially in neutral or alkaline conditions, and in the presence of  $\beta$ -lactamase enzymes. The primary degradation products are penicilloic acid and penilloic acid.

Forced degradation studies are crucial to understand the stability of **Penicillin V benzathine** and to develop stability-indicating analytical methods.

## Experimental Protocols

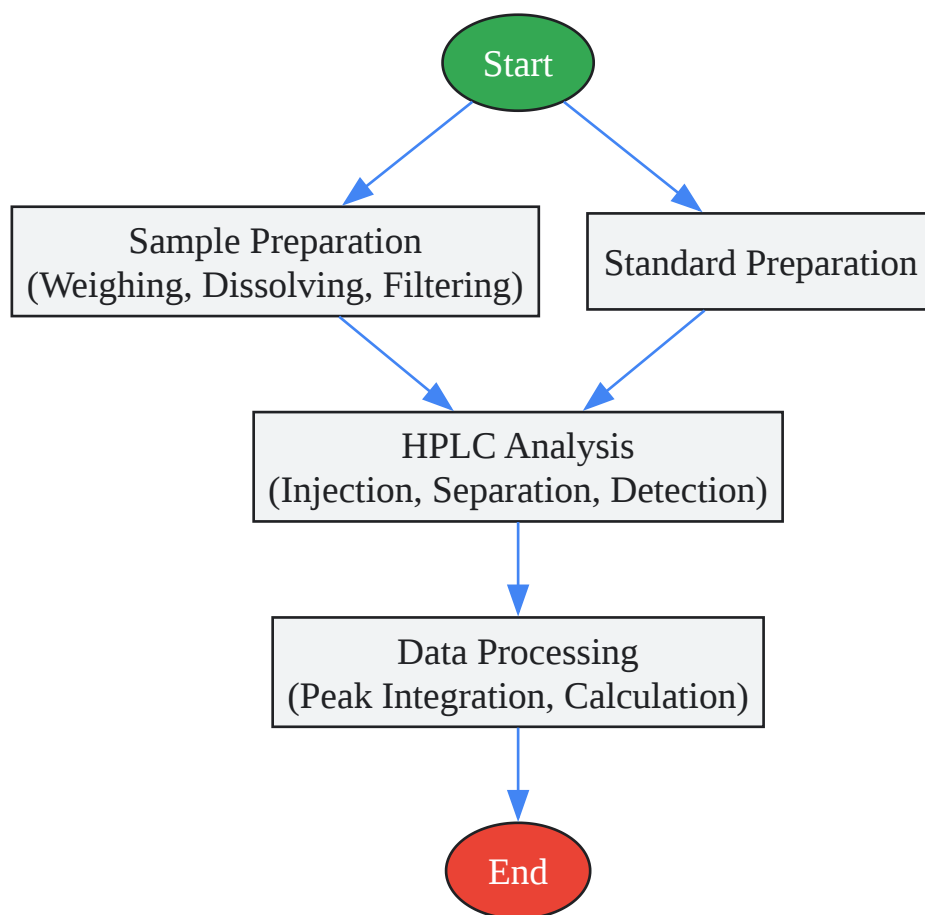
Detailed methodologies are essential for the accurate analysis and quality control of **Penicillin V benzathine**.

### High-Performance Liquid Chromatography (HPLC) for Potency Assay

This method is used to determine the content of Penicillin V in the bulk drug and its formulations.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: Reversed-phase C18 column (e.g., 4.6 mm x 75 mm, 3.5  $\mu$ m).[\[14\]](#)
- Mobile Phase: A gradient elution using a buffer (e.g., 0.05 M potassium dihydrogen phosphate, pH 3.1) and an organic modifier like methanol or acetonitrile.[\[14\]](#)[\[15\]](#)
- Flow Rate: Typically 1.0 mL/min.[\[15\]](#)
- Detection: UV detection at a wavelength of approximately 220 nm or 276 nm.[\[5\]](#)[\[15\]](#)
- Internal Standard: 1,3,5-trimethoxybenzene can be used as an internal standard.
- Sample Preparation:
  - Accurately weigh about 40 mg of **Penicillin V benzathine** and transfer to a 100-mL volumetric flask.[\[5\]](#)
  - Dissolve in and dilute to volume with methanol.[\[5\]](#)
  - Filter the solution through a 0.45  $\mu$ m filter before injection.
- Standard Preparation: Prepare a standard solution of USP Penicillin V Potassium RS in the same manner.
- Calculation: The percentage of Penicillin V is calculated by comparing the peak area of the sample to that of the standard.

The following diagram outlines the experimental workflow for HPLC analysis.



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Workflow for HPLC analysis of **Penicillin V benzathine**.

## Spectrodensitometric Method for Determination in Oral Suspension

This method provides a rapid way to determine Penicillin V in oral suspensions.

- Instrumentation: A spectrodensitometer.
- Plates: HPTLC-F<sub>254</sub> plates.[10]
- Mobile Phase: Acetone-chloroform-acetic acid (10 + 9 + 1).[10]
- Detection: Densitometric scanning at 230 nm.[10]

- Procedure:
  - Spot the sample and standard solutions onto the HPTLC plate.
  - Develop the plate in the mobile phase.
  - After development, dry the plate and scan it at the specified wavelength.
  - Quantify the amount of Penicillin V by comparing the peak areas of the sample and standard.

## Conclusion

This technical guide has provided a detailed overview of the chemical structure, properties, and analytical methodologies for **Penicillin V benzathine**. The information presented is intended to support researchers, scientists, and drug development professionals in their work with this important antibiotic. The provided experimental protocols and diagrams offer practical guidance for the analysis and understanding of this compound.

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